

Essential Safety and Operational Guide for Handling Notoginsenoside Ft1

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Compound of Interest

Compound Name: Notoginsenoside Ft1

Cat. No.: B1139306

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This document provides critical safety and logistical information for the handling of **Notoginsenoside Ft1**, a saponin isolated from *Panax notoginseng*. Adherence to these guidelines is essential to ensure personnel safety and maintain the integrity of the compound.

Hazard Identification and Personal Protective Equipment

Notoginsenoside Ft1 is classified with specific hazards that necessitate the use of appropriate personal protective equipment (PPE).^[1] All personnel handling this compound must be trained on its potential hazards and the correct use of PPE.

Hazard Classification:^[1]

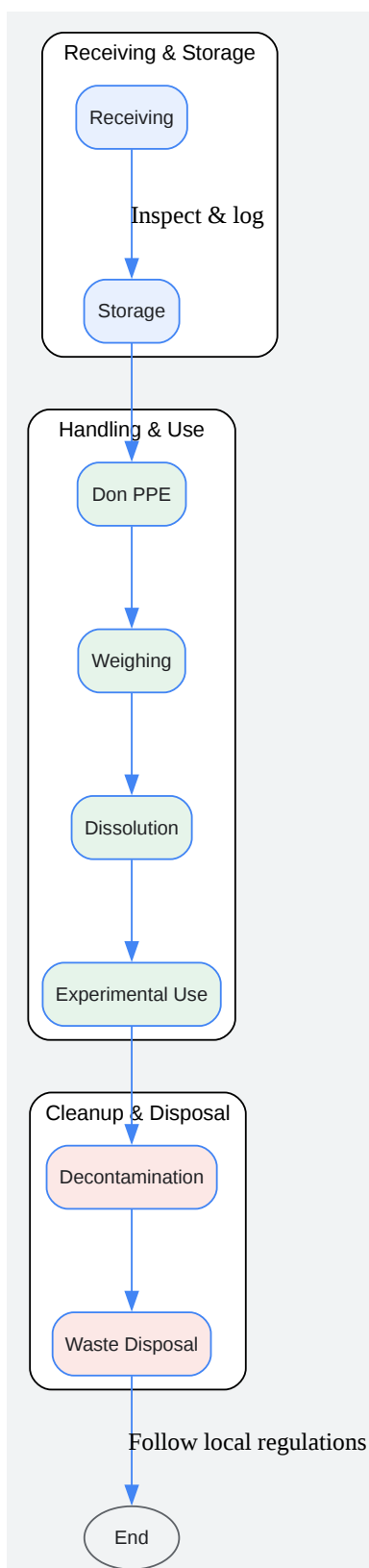
Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation

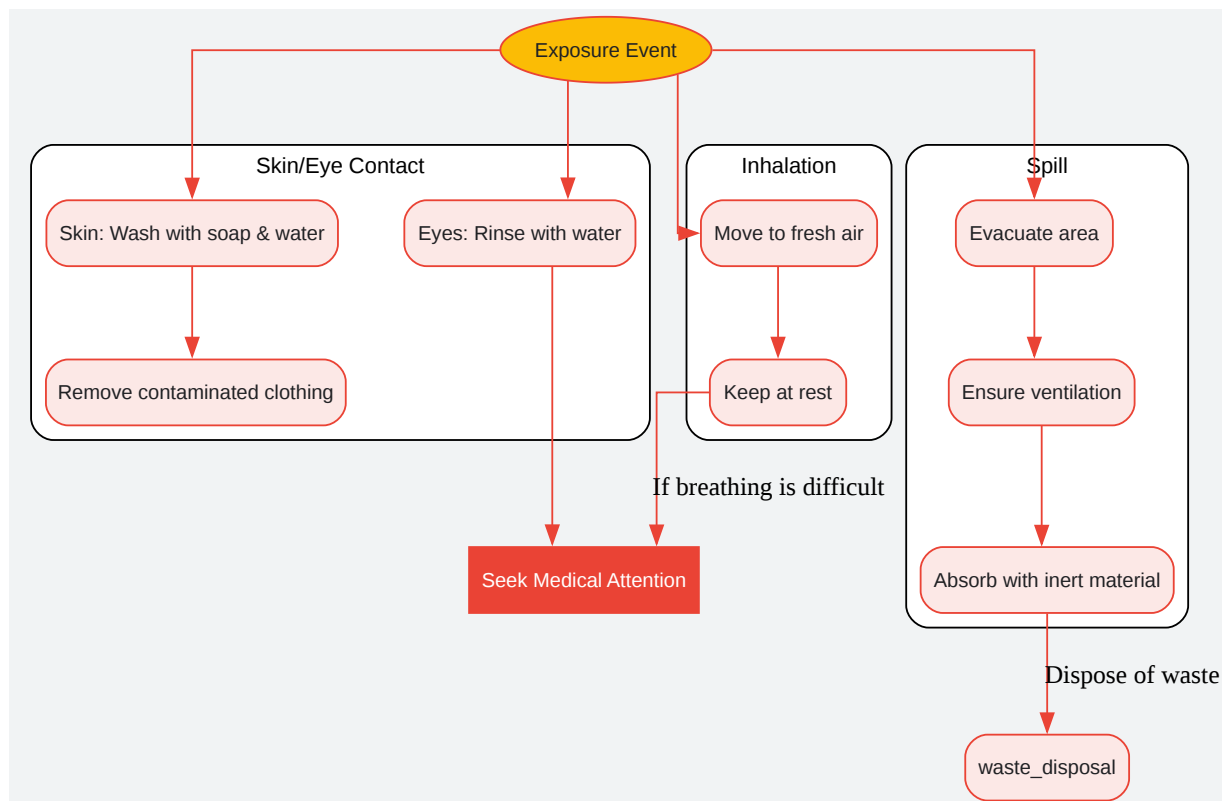
Required Personal Protective Equipment:[1]

Body Part	Equipment	Specification
Hands	Protective Gloves	Chemical-resistant (e.g., nitrile rubber)
Body	Protective Clothing	Laboratory coat
Eyes/Face	Eye and Face Protection	Safety glasses with side-shields or goggles, and a face shield

Operational Plan: From Receipt to Disposal

A systematic approach to handling **Notoginsenoside Ft1** is crucial for safety and experimental success. The following workflow outlines the key steps.





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References

- 1. file.medchemexpress.com [file.medchemexpress.com]

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